

Personal protective equipment for handling RWJ 50271

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Compound of Interest

Compound Name: RWJ 50271

Cat. No.: B1662354

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Essential Safety and Handling Guide for RWJ 50271

For researchers, scientists, and drug development professionals working with **RWJ 50271**, a selective inhibitor of LFA-1/ICAM-1 mediated cell adhesion, adherence to strict safety protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound in a laboratory setting.

Chemical and Physical Properties

A clear understanding of the compound's properties is the first step in safe handling.

Property	Value
Molecular Formula	C ₁₈ H ₁₇ F ₃ N ₄ O ₂ S
Molecular Weight	410.41 g/mol
Appearance	Solid
Purity	≥99% (HPLC)[1]
CAS Number	162112-37-0[1]

Hazard Identification and Personal Protective Equipment (PPE)

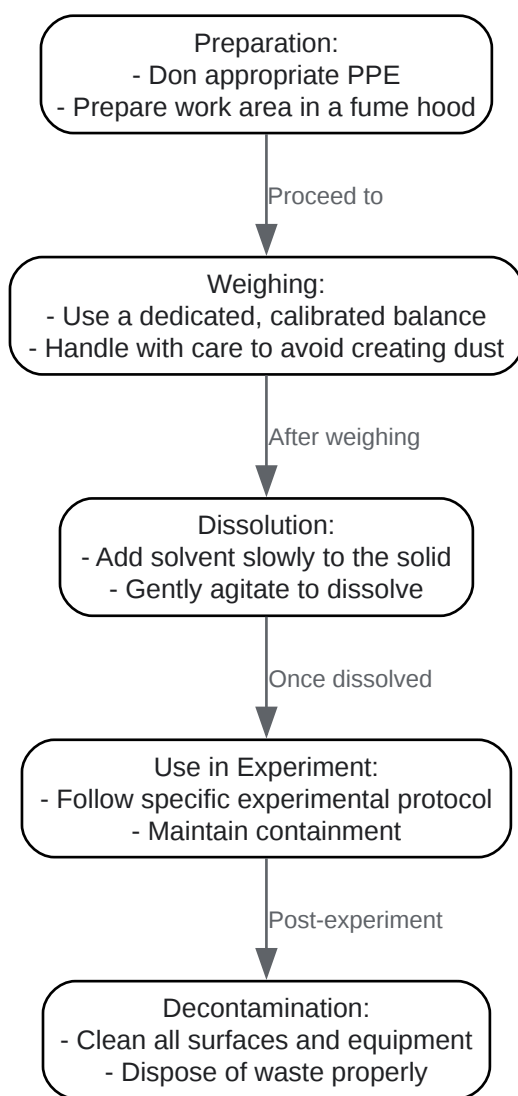
While a specific Safety Data Sheet (SDS) for **RWJ 50271** was not directly retrieved in the search, general principles for handling solid, biologically active small molecules of this nature should be applied. The following PPE is mandatory to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment
Hand Protection	Nitrile or latex gloves. Change gloves frequently, especially if soiled.
Eye/Face Protection	Safety glasses with side shields or goggles. A face shield may be necessary for operations with a higher risk of splashing.
Skin and Body Protection	A disposable, long-sleeved, closed-cuff gown with a back closure. This should not be worn outside the designated work area.
Respiratory Protection	For handling powders outside of a certified chemical fume hood, a NIOSH-approved respirator is recommended.

Safe Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of the compound and the safety of laboratory personnel.

Handling Workflow



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Caption: Workflow for the safe handling of **RWJ 50271**.

Storage:

- Store at room temperature.^[1]
- Keep the container tightly closed.
- Store in a designated, well-ventilated area away from incompatible materials.

Spill and Exposure Procedures

In the event of a spill or exposure, immediate and appropriate action is crucial.

Situation	Procedure
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. For a solid spill, carefully sweep or scoop up the material to avoid creating dust. For a liquid spill, absorb with an inert material. Place all contaminated materials in a sealed container for disposal.

Disposal Plan

All waste materials contaminated with **RWJ 50271** must be treated as hazardous waste.

Disposal Pathway



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Caption: Logical flow for the disposal of **RWJ 50271** waste.

Dispose of contents and container in accordance with all local, state, federal, and international regulations. Do not allow the product to enter drains.

This guidance is intended to supplement, not replace, formal laboratory safety training and institutional protocols. Always consult the specific Safety Data Sheet for the most detailed and up-to-date information before handling any chemical.

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References

- 1. RWJ 50271 | CAS 162112-37-0 | Tocris Bioscience [tocris.com]
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